

"N-(2-Aminoethyl)-1,3-propanediamine" physical and chemical properties

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Compound of Interest

Compound Name: *N-(2-Aminoethyl)-1,3-propanediamine*

Cat. No.: *B145443*

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An In-depth Technical Guide to the Physical and Chemical Properties of **N-(2-Aminoethyl)-1,3-propanediamine**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **N-(2-Aminoethyl)-1,3-propanediamine**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from established chemical databases and safety documentation.

Chemical Identity

N-(2-Aminoethyl)-1,3-propanediamine is a triamine containing both primary and secondary amine functional groups. Its linear structure and the spacing of its nitrogen atoms make it a useful building block and templating agent in chemical synthesis.^{[1][2][3]}

Identifier	Value
IUPAC Name	N'-(2-aminoethyl)propane-1,3-diamine[4]
CAS Number	13531-52-7[1][4]
EC Number	236-882-0[4]
Molecular Formula	C ₅ H ₁₅ N ₃ [1][2][4][5]
Molecular Weight	117.19 g/mol [1][2][4]
Synonyms	1,4,8-triazaoctane, 3-azahexane-1,6-diamine, 3-(2-Aminoethylamino)propylamine[1][4]
SMILES	NCCCNCCN[5]
InChI	1S/C5H15N3/c6-2-1-4-8-5-3-7/h8H,1-7H2[4]
InChIKey	DTSDBGVDESRKKD-UHFFFAOYSA-N[4][5]

Physical Properties

The compound is a liquid at room temperature with a characteristic amine odor. Key physical properties are summarized below.

Property	Value	Conditions
Appearance	Liquid	Ambient
Density	0.928 g/mL	at 25 °C
Boiling Point	221 °C[6]	
Melting Point	10 °C[6]	
Flash Point	97 °C (206.6 °F)[3]	Closed cup
Refractive Index	1.4815[2]	at 20 °C

Chemical Properties and Reactivity

N-(2-Aminoethyl)-1,3-propanediamine exhibits reactivity typical of primary and secondary amines. It is a combustible liquid.

- **Reactivity:** As a polyamine, it can react with acids to form salts. The lone pairs on the nitrogen atoms make it a good nucleophile and a chelating agent for metal ions.
- **Applications in Synthesis:** It has been utilized as a templating agent in the synthesis of novel open-framework iron(III) phosphites.^[2]^[3] It has also been used in the preparation of dinitrocobalt(III) complexes.^[3]
- **Stability:** The compound is stable under normal storage conditions.^[7]
- **Incompatibilities:** It is incompatible with strong oxidizing agents.^[7]

Experimental Protocols

Detailed experimental protocols for the characterization of this specific compound are not publicly available. However, the following sections describe standard methodologies that are broadly applicable for determining the key physical properties listed above.

Determination of Boiling Point

The boiling point of a liquid can be determined by distillation. The procedure involves heating the liquid to its boiling point, allowing the vapor to condense, and recording the temperature at which the liquid-vapor equilibrium is maintained.

Methodology:

- Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Place a sample of **N-(2-Aminoethyl)-1,3-propanediamine** into the round-bottom flask along with boiling chips.
- Heat the flask gently.
- Record the temperature when the vapor condensation front is stable on the thermometer bulb. This temperature is the boiling point.

Determination of Density

A pycnometer or a digital density meter is typically used for the precise measurement of liquid density.

Methodology (using a pycnometer):

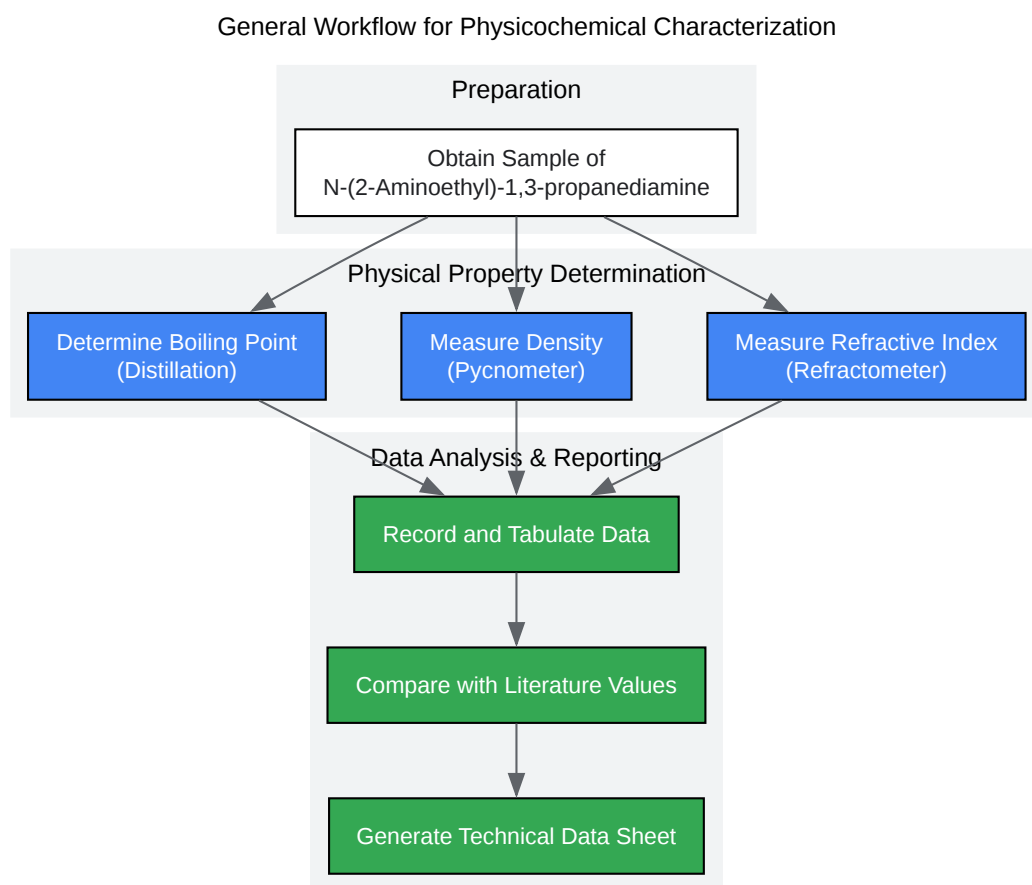
- Clean, dry, and weigh the empty pycnometer (m_1).
- Fill the pycnometer with distilled water and place it in a thermostat at a specific temperature (e.g., 25°C) until it reaches thermal equilibrium. Weigh the pycnometer filled with water (m_2).
- Empty and dry the pycnometer. Fill it with **N-(2-Aminoethyl)-1,3-propanediamine**, bring it to the same temperature, and weigh it (m_3).
- Calculate the density (ρ) using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$.

Determination of Refractive Index

The refractive index is measured using a refractometer, most commonly an Abbe refractometer.

Methodology:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Place a few drops of **N-(2-Aminoethyl)-1,3-propanediamine** onto the prism of the refractometer.
- Close the prism and allow the sample to reach the temperature of the instrument (e.g., 20°C).
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.



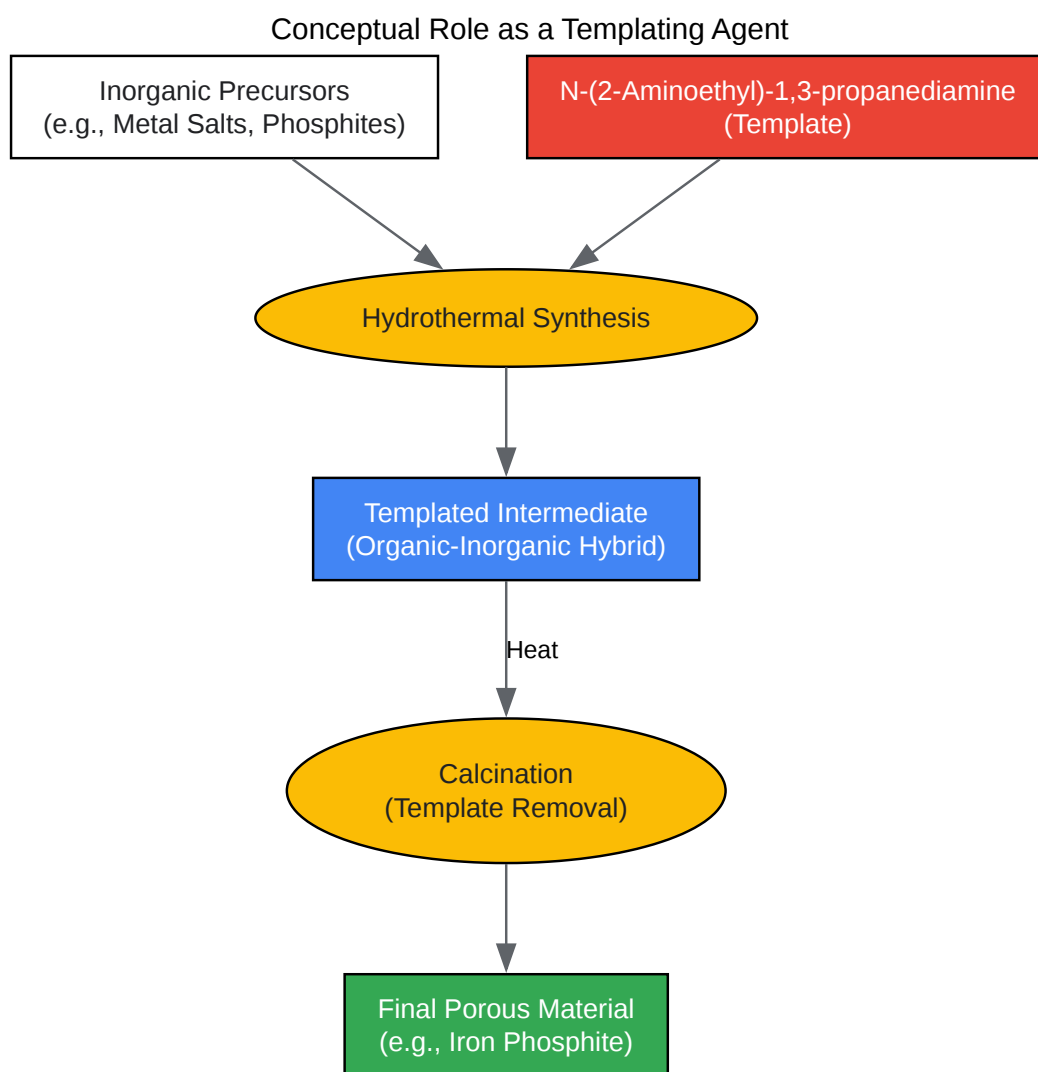
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Caption: Workflow for physicochemical property determination.

Role in Synthesis

As a polyamine with specific spacing between its nitrogen atoms, **N-(2-Aminoethyl)-1,3-propanediamine** can act as a template or structure-directing agent in the synthesis of materials like metal-organic frameworks or zeolites. It organizes the inorganic components into

a specific structure, and is typically removed later by calcination to yield the final porous material.



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Caption: Role of the amine as a templating agent in synthesis.

Safety and Handling

N-(2-Aminoethyl)-1,3-propanediamine is classified as a hazardous chemical and requires careful handling.

- GHS Hazard Classification: This compound is associated with several hazards.[4]

Hazard Code	Description	Class
H302	Harmful if swallowed[3][4]	Acute Toxicity, Oral (Cat. 4)
H310	Fatal in contact with skin[3][4]	Acute Toxicity, Dermal (Cat. 2)
H314	Causes severe skin burns and eye damage[3][4]	Skin Corrosion (Cat. 1A)
H317	May cause an allergic skin reaction[3][4]	Skin Sensitization (Cat. 1)

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[3][8] In case of inadequate ventilation, use a suitable respirator.[8]
- Handling: Avoid contact with skin, eyes, and clothing.[9] Use only in well-ventilated areas.[9]
- Storage: Store in a dry, cool, and well-ventilated place.[2][7] Keep the container tightly closed.[7] Store below +30°C.[2]

This guide provides a summary of the key technical data for **N-(2-Aminoethyl)-1,3-propanediamine**. For detailed safety information, always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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